

Application Notes and Protocols for Evaluating Butyl Myristate as a Lubricant

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Compound of Interest

Compound Name: Butyl Myristate

Cat. No.: B089461

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Introduction

Butyl myristate, the ester of butanol and myristic acid, is a compound with potential applications as a biolubricant or lubricant additive. Its inherent properties, such as good lubricity and potential biodegradability, make it an attractive candidate for various applications, including in the pharmaceutical and manufacturing industries where biocompatible and environmentally friendly lubricants are sought.

This document provides a detailed experimental framework for the comprehensive evaluation of **butyl myristate** as a lubricant. The protocols outlined below cover the essential physicochemical and tribological characterization necessary to determine its performance and suitability for specific applications.

Physicochemical and Tribological Properties of Butyl Myristate

A thorough evaluation of a lubricant requires the characterization of its physical, chemical, and performance properties. The following table summarizes key properties of **butyl myristate**.

Property	Typical Value	ASTM Method
Physical Properties		
Appearance	Colorless to slightly yellow liquid	Visual
Density at 25°C (g/cm ³)	0.85 - 0.86	D1298
Flash Point (°C)	> 158	D92
Viscosity		
Kinematic Viscosity at 40°C (cSt)	Data not available for butyl myristate, illustrative values for similar esters are 5-15	D445
Kinematic Viscosity at 100°C (cSt)	Data not available for butyl myristate, illustrative values for similar esters are 2-5	D445
Viscosity Index	Calculated from 40°C and 100°C viscosities	D2270
Tribological Performance (Illustrative Data for Similar Esters)		
Four-Ball Wear Test		
Wear Scar Diameter (mm) at 40 kg, 1200 rpm, 75°C, 1 hr	0.4 - 0.6	D4172
Pin-on-Disk Test		
Coefficient of Friction (Steel on Steel)	0.08 - 0.12	G99
Thermal Stability		
Onset of Decomposition (°C) in N ₂	Data not available for butyl myristate, illustrative values for similar esters are 200-250	E1131 (TGA)

Temperature at 10% Mass Loss (°C) in N ₂	Data not available for butyl myristate, illustrative values for similar esters are 250-300	E1131 (TGA)
Temperature at 50% Mass Loss (°C) in N ₂	Data not available for butyl myristate, illustrative values for similar esters are 300-350	E1131 (TGA)

Experimental Protocols

The following sections provide detailed methodologies for the key experiments required to evaluate the performance of **butyl myristate** as a lubricant.

Kinematic Viscosity Measurement

Objective: To determine the kinematic viscosity of **butyl myristate** at 40°C and 100°C, which is crucial for understanding its flow characteristics and suitability for different operating temperatures.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske or Ubbelohde type)
- Constant temperature bath with a precision of $\pm 0.02^\circ\text{C}$
- Stopwatch with a resolution of 0.1 seconds
- Thermometer with appropriate range and accuracy

Protocol (ASTM D445):

- Select a clean, dry, calibrated viscometer of the appropriate size for the expected viscosity of **butyl myristate**.
- Filter the **butyl myristate** sample through a fine-mesh screen to remove any particulate matter.

- Charge the viscometer with the sample in the manner dictated by the design of the instrument.
- Place the charged viscometer in the constant temperature bath set to 40°C, ensuring the viscometer is vertically aligned.
- Allow the viscometer to equilibrate for at least 30 minutes.
- Using suction, draw the liquid level up into the measuring bulb of the viscometer.
- Release the suction and allow the liquid to flow freely down the capillary.
- Start the stopwatch as the meniscus of the liquid passes the upper timing mark and stop it as it passes the lower timing mark.
- Repeat the measurement at least twice. The flow times should agree within the specified repeatability of the method.
- Calculate the kinematic viscosity by multiplying the average flow time in seconds by the viscometer calibration constant.
- Repeat the entire procedure with the bath temperature set to 100°C.

Tribological Performance Evaluation: Four-Ball Wear Test

Objective: To assess the wear-preventive characteristics of **butyl myristate** under boundary lubrication conditions.

Apparatus:

- Four-Ball Wear Tester
- AISI 52100 steel balls, 12.7 mm in diameter
- Microscope with a calibrated scale for measuring wear scars
- Solvent for cleaning (e.g., hexane or acetone)

Protocol (ASTM D4172):

- Thoroughly clean four new steel balls with a suitable solvent and dry them.
- Clamp three of the balls securely in the ball pot.
- Pour the **butyl myristate** sample into the ball pot, ensuring the three stationary balls are fully immersed.
- Place the fourth ball in the chuck of the motor-driven spindle.
- Assemble the ball pot onto the tester and apply the desired load (e.g., 40 kgf).
- Set the test temperature to 75°C and allow the sample to reach thermal equilibrium.
- Start the motor and run the test at a constant speed of 1200 rpm for a duration of 60 minutes.
- After the test, turn off the motor, remove the load, and disassemble the ball pot.
- Clean the three stationary balls with solvent and allow them to dry.
- Using the microscope, measure the diameter of the wear scar on each of the three stationary balls in two directions (parallel and perpendicular to the direction of sliding).
- Calculate the average wear scar diameter from the six measurements. A smaller wear scar diameter indicates better wear protection.^{[1][2][3]}

Tribological Performance Evaluation: Pin-on-Disk Test

Objective: To determine the coefficient of friction and wear characteristics of **butyl myristate** under sliding contact.

Apparatus:

- Pin-on-Disk Tribometer
- Stationary pin (e.g., AISI 52100 steel ball, 6 mm diameter)

- Rotating disk (e.g., AISI 52100 steel, polished to a specific surface roughness)
- Load cell to measure frictional force
- Data acquisition system

Protocol (ASTM G99):

- Clean the pin and disk specimens with a suitable solvent and dry them.
- Mount the disk onto the rotating stage of the tribometer.
- Secure the pin in the stationary holder.
- Apply a thin, uniform film of **butyl myristate** to the surface of the disk.
- Bring the pin into contact with the disk and apply the desired normal load (e.g., 10 N).
- Set the rotational speed of the disk to the desired value (e.g., 0.1 m/s sliding speed).
- Start the test and record the frictional force and normal load continuously for a set duration or sliding distance (e.g., 1000 meters).
- The coefficient of friction is calculated as the ratio of the frictional force to the normal load.
- After the test, clean the pin and disk and measure the wear on both components using techniques such as profilometry or microscopy.

Thermal Stability Assessment: Thermogravimetric Analysis (TGA)

Objective: To evaluate the thermal stability of **butyl myristate** by determining its decomposition temperature profile.

Apparatus:

- Thermogravimetric Analyzer (TGA)

- Inert gas supply (e.g., high-purity nitrogen)
- Sample pans (e.g., alumina or platinum)

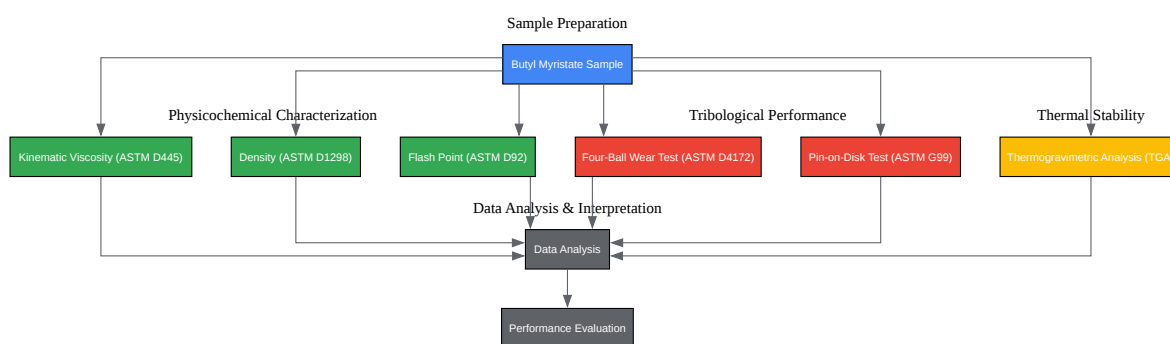
Protocol (based on ASTM E1131):

- Calibrate the TGA instrument for temperature and mass according to the manufacturer's instructions.
- Place a small, accurately weighed sample of **butyl myristate** (typically 5-10 mg) into a clean TGA sample pan.
- Place the sample pan in the TGA furnace.
- Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min) to provide a non-oxidative atmosphere.
- Heat the sample from ambient temperature to a final temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min).
- Record the sample mass as a function of temperature.
- Analyze the resulting TGA curve to determine the onset temperature of decomposition (the temperature at which significant mass loss begins) and the temperatures at which specific percentages of mass loss occur (e.g., 10%, 50%).

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the comprehensive evaluation of **butyl myristate** as a lubricant.

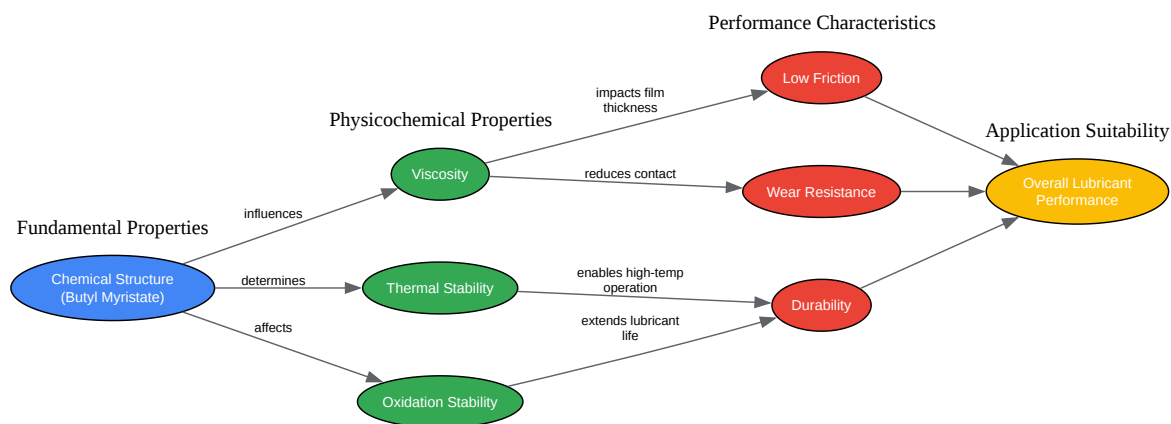


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Caption: Experimental workflow for lubricant evaluation.

Logical Relationship of Lubricant Properties

This diagram illustrates the interconnectedness of various lubricant properties and their impact on overall performance.



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Caption: Interrelationship of key lubricant properties.

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